

An In-depth Technical Guide to 3-Amino-5-methoxybenzonitrile

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Compound of Interest

Compound Name: 3-Amino-5-methoxybenzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Amino-5-methoxybenzonitrile**, alongside a plausible synthetic route and an exploration of its relevance in medicinal chemistry and organic synthesis.

Chemical Identity and Properties

3-Amino-5-methoxybenzonitrile is a substituted aromatic nitrile possessing amino and methoxy functional groups. Its formal IUPAC name is **3-amino-5-methoxybenzonitrile**.^[1] While specific synonyms are not widely documented, it belongs to the broader class of aminobenzonitriles and anisonitriles.

Physicochemical Properties

Quantitative experimental data for **3-Amino-5-methoxybenzonitrile** is not extensively available in peer-reviewed literature. The table below summarizes its known identifiers and physical state, along with predicted computational data and experimental data for the closely related compound, 3-methoxybenzonitrile, for comparative purposes.

Property	3-Amino-5-methoxybenzonitrile	3-methoxybenzonitrile (for comparison)
CAS Number	269411-71-4[2]	1527-89-5[3]
Molecular Formula	C ₈ H ₈ N ₂ O[2]	C ₈ H ₇ NO[3]
Molecular Weight	148.17 g/mol [2]	133.15 g/mol [3]
Physical Form	Solid	Clear, colorless liquid[4]
Melting Point	Data not available	23 °C[4]
Boiling Point	Data not available	233 °C (at 760 mmHg); 111-112 °C (at 13 mmHg)
Density	Data not available	1.089 g/mL at 25 °C
Solubility	Data not available	Slightly soluble in water[4]
Storage Conditions	Store at 2-8°C; Protected from light; Argon charged[2]	N/A
Predicted XlogP	0.9[1]	1.4[3]
Monoisotopic Mass	148.06366 Da[1]	133.052764 g/mol [3]

Spectral Data

While specific spectra for **3-Amino-5-methoxybenzonitrile** are not publicly available in databases, chemical suppliers like ChemicalBook indicate the availability of ¹H NMR, IR, and mass spectra.[5] For reference, the spectral data for the related compound, 3-methoxybenzonitrile, is well-documented and can provide expected regions for key functional group signals.[3][6]

Synthesis and Reactivity

A specific, detailed experimental protocol for the synthesis of **3-Amino-5-methoxybenzonitrile** is not readily found in published literature. However, a plausible synthetic route can be proposed based on standard organic chemistry transformations and published methods for analogous compounds.

Proposed Experimental Protocol: Synthesis via Nitration and Reduction

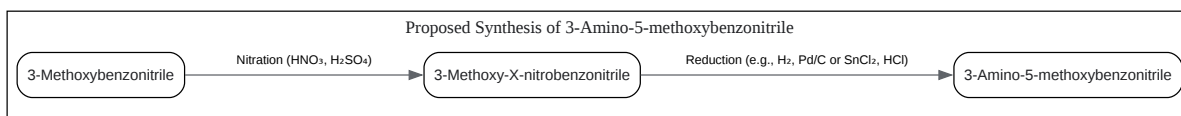
A common strategy for introducing an amino group to an aromatic ring is through the nitration of a precursor followed by the reduction of the nitro group.

Step 1: Nitration of 3-methoxybenzonitrile

A solution of 3-methoxybenzonitrile in a strong acid, such as sulfuric acid, is cooled to 0-5°C. A nitrating agent, typically a mixture of nitric acid and sulfuric acid, is added dropwise while maintaining the low temperature to control the reaction and regioselectivity. The reaction mixture is then stirred for a specified time before being carefully quenched by pouring it onto ice. The resulting nitro-substituted benzonitrile is then isolated by filtration.

Step 2: Reduction of the Nitro Group

The isolated 3-methoxy-X-nitrobenzonitrile (where X indicates the position of nitration) is then reduced to the corresponding amine. A common method for this transformation is the use of a metal catalyst, such as palladium on carbon (Pd/C), in the presence of hydrogen gas. Alternatively, metal-acid systems like tin(II) chloride in hydrochloric acid can be employed.^[7] Following the reduction, an aqueous workup and extraction, followed by purification via chromatography or recrystallization, would yield **3-Amino-5-methoxybenzonitrile**.



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Caption: Proposed two-step synthesis of **3-Amino-5-methoxybenzonitrile**.

Applications in Research and Development

Aminobenzonitrile derivatives are valuable intermediates in the synthesis of a wide range of biologically active molecules and functional materials.

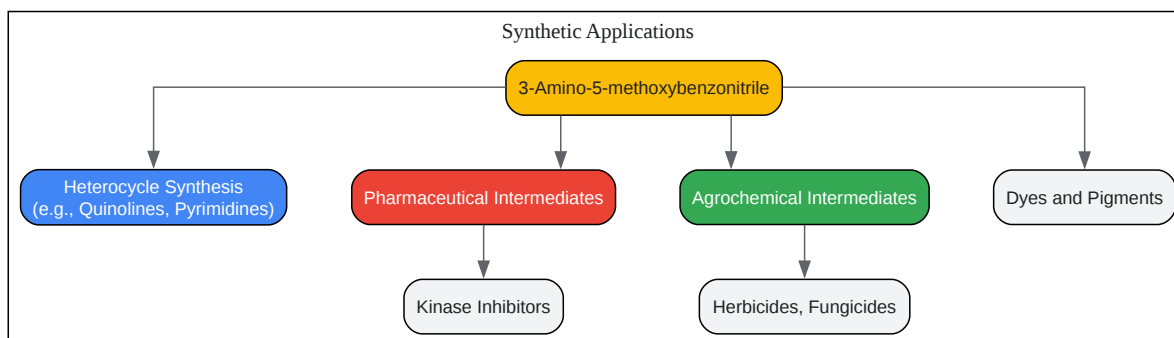
Role as a Synthetic Building Block

The unique arrangement of the amino, methoxy, and nitrile functional groups on the aromatic ring of **3-Amino-5-methoxybenzonitrile** makes it a versatile precursor for constructing more complex molecular architectures.

- **Heterocyclic Chemistry:** The amino and nitrile groups can participate in cyclization reactions to form various nitrogen-containing heterocycles, which are core structures in many pharmaceuticals.[\[8\]](#)
- **Pharmaceutical and Agrochemical Synthesis:** This compound serves as a key building block for creating novel therapeutic agents and active ingredients for crop protection.[\[9\]](#)[\[10\]](#) For instance, related aminobenzonitriles are precursors in the synthesis of kinase inhibitors like Gefitinib and Bosutinib.[\[11\]](#)[\[12\]](#)
- **Dye and Pigment Industry:** The aromatic nature and functional groups of aminobenzonitriles also make them useful intermediates in the production of specialty dyes and pigments.[\[8\]](#)

Potential in Medicinal Chemistry

While there is no specific biological activity reported for **3-Amino-5-methoxybenzonitrile** itself, its structural motifs are present in molecules with known pharmacological properties. The development of substituted aminobenzonitriles is an active area of research in the pursuit of new therapeutics, particularly in the area of kinase inhibitors for oncology.



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Caption: Potential applications of **3-Amino-5-methoxybenzonitrile** as a versatile chemical intermediate.

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